

# 2,4,6-triphenylaniline solubility and LogP 6.851

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

Cat. No.: S573931

Get Quote

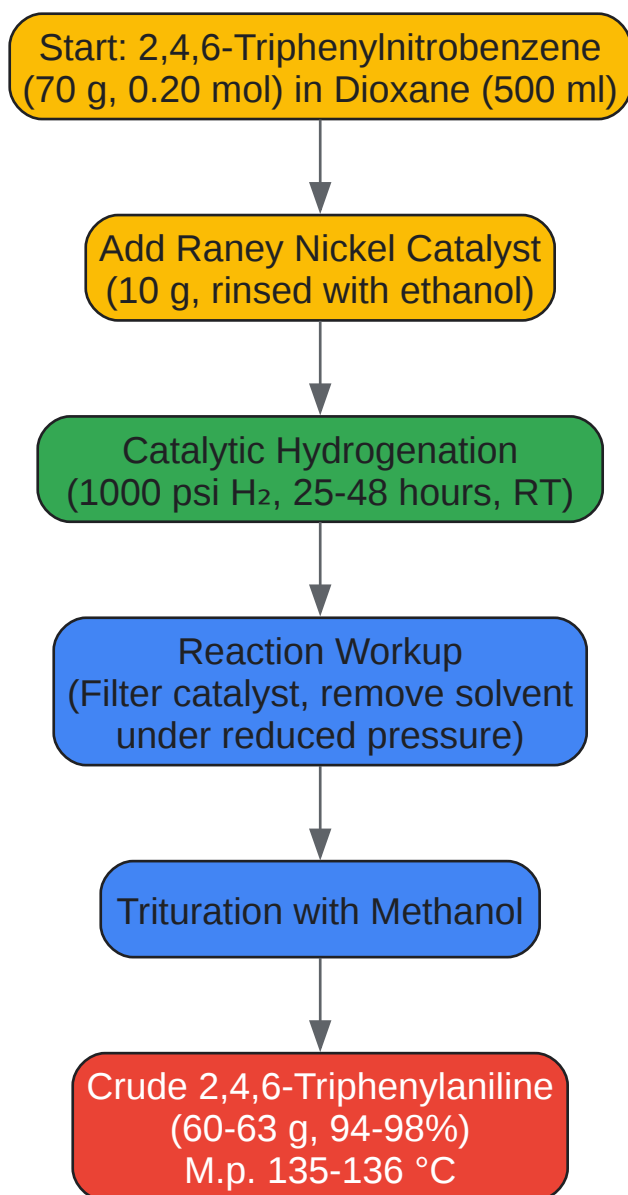
## Technical Data of 2,4,6-Triphenylaniline

The table below summarizes the available key identifiers and physical properties for your compound of interest.

Property Type	Value
CAS Registry Number	6864-20-6 [1] [2]
Molecular Formula	C <sub>24</sub> H <sub>19</sub> N [1] [2]
Average Mass	321.423 g·mol <sup>-1</sup> [2]
Melting Point	122-125 °C (literature range) [1]
Quality/Assay	97% [1]
Physical Form	Powder [1]

## Detailed Synthesis Protocol

The following workflow outlines the preparation of **2,4,6-triphenylaniline** from 2,4,6-triphenylnitrobenzene via catalytic hydrogenation, as documented in *Organic Syntheses* [3].



[Click to download full resolution via product page](#)

#### Procedure Notes [3]:

- **Catalyst:** The original submitters used Raney nickel from Badische Anilin- & Soda-Fabrik AG.
- **Hydrogenation Setup:** The checkers of the procedure used a stainless steel pressure vessel, cooled to -60°C and evacuated before introducing hydrogen.
- **Reaction Time:** The hydrogenation required a long duration, with the checkers reporting a 48-hour period for completion.
- **Product Purity:** The initial light yellow product is pure enough for subsequent reactions. It can be further recrystallized from glacial acetic acid to yield 50-55 g (78-86%) with a melting point of 136-137 °C.

## Information on Solubility and LogP

Unfortunately, the available search results do not provide explicit solubility data or the LogP value of 6.851 for **2,4,6-triphenylaniline**.

- **Solubility Clues:** The experimental procedure indicates the product is washed with **ice-cold methanol** and can be recrystallized from **glacial acetic acid** [3]. This suggests the compound has **low solubility in cold, polar protic solvents** like methanol but is soluble in acetic acid. Its structural similarity to triphenylamine, which is soluble in benzene and ether but practically insoluble in water [4], also provides a general guide.
- **LogP Value:** The provided LogP of 6.851 is highly specific and was not found in the searched sources. This high value suggests the compound is very lipophilic.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. 2,4,6-Triphenylaniline 97 6864-20-6 [sigmaaldrich.com]
2. 2,4,6-triphenylaniline | C<sub>24</sub>H<sub>19</sub>N [chemspider.com]
3. 2,4,6-triphenylphenoxy [orgsyn.org]
4. Triphenylamine [en.wikipedia.org]

To cite this document: Smolecule. [2,4,6-triphenylaniline solubility and LogP 6.851]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573931#2-4-6-triphenylaniline-solubility-and-logp-6-851>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)